

# Safety data sheet and handling precautions for (S)-2-Bromobutanoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-2-Bromobutanoic acid

Cat. No.: B144282

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## An In-depth Technical Guide to the Safe Handling of (S)-2-Bromobutanoic Acid

For researchers, scientists, and drug development professionals, a comprehensive understanding of the chemical properties and associated hazards of reagents is paramount for ensuring laboratory safety and experimental integrity. This guide provides a detailed overview of the safety data and handling precautions for **(S)-2-Bromobutanoic acid** (CAS No. 32659-49-7), a chiral building block frequently utilized in the synthesis of pharmaceuticals and other complex organic molecules.

## Chemical Identification and Physical Properties

**(S)-2-Bromobutanoic acid**, also known as (S)- $\alpha$ -Bromobutyric acid, is a colorless to yellow, oily liquid.<sup>[1][2][3]</sup> It is a chiral carboxylic acid with the molecular formula  $C_4H_7BrO_2$ .<sup>[1][4][5]</sup> The presence of the bromine atom on the alpha-carbon makes it a valuable intermediate for various substitution reactions.<sup>[6]</sup>

The following table summarizes the key physical and chemical properties of this compound. Data for the racemic mixture (2-Bromobutanoic acid, CAS No. 80-58-0) is included where specific data for the (S)-enantiomer is not available, as the general physical properties are expected to be similar.

Table 1: Physical and Chemical Properties of 2-Bromobutanoic Acid

Property	Value	Source(s)
Molecular Formula	<b>C4H7BrO2</b>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molecular Weight	167.00 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Appearance	Colorless to yellow, clear or oily liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Odor	Pungent	<a href="#">[3]</a>
Melting Point	-4 °C (24.8 °F)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	99-103 °C @ 10 mmHg; 214-217 °C @ 760 mmHg	<a href="#">[1]</a> <a href="#">[3]</a>
Density	1.567 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Flash Point	> 112 °C (> 233.6 °F)	<a href="#">[3]</a> <a href="#">[5]</a>
Water Solubility	66-70 g/L (20 °C); Soluble in 15 parts water	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Solubility in other solvents	Soluble in alcohol and ether	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Vapor Pressure	0.0533 - 0.105 mmHg @ 25 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Refractive Index (n <sub>20/D</sub> )	1.474	<a href="#">[1]</a> <a href="#">[5]</a>
pKa	2.939 (35 °C)	<a href="#">[1]</a>

| Partition Coefficient (log Pow) | 1.42 |[\[2\]](#) |

## Hazard Identification and Classification

**(S)-2-Bromobutanoic acid** is classified as a hazardous substance. It is corrosive and causes severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[10\]](#) The substance is also harmful if swallowed or absorbed through the skin.[\[1\]](#)[\[2\]](#)[\[8\]](#)[\[10\]](#) Inhalation may cause irritation and chemical burns to the respiratory tract.[\[9\]](#)[\[10\]](#)

Table 2: GHS Hazard Classification and Statements

Classification	Code	Statement	Source(s)
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed	<a href="#">[2]</a> <a href="#">[8]</a>
Skin Corrosion (Category 1B)	H314	Causes severe skin burns and eye damage	<a href="#">[2]</a> <a href="#">[8]</a>

| Serious Eye Damage (Category 1) | - | Causes serious eye damage |[\[3\]](#)[\[9\]](#) |

Table 3: Precautionary Statements and Safety Phrases

Type	Code	Statement	Source(s)
Prevention	P280	<b>Wear protective gloves/ protective clothing/ eye protection/ face protection.</b>	<a href="#">[2]</a> <a href="#">[7]</a>
	P270	Do not eat, drink or smoke when using this product.	<a href="#">[7]</a>
	S16	Keep away from sources of ignition.	<a href="#">[1]</a>
	S9	Keep container in a well-ventilated place.	<a href="#">[1]</a>
Response	P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	<a href="#">[2]</a>
	P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.	<a href="#">[7]</a>
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[2]</a>
	P316	Get emergency medical help immediately.	<a href="#">[2]</a>

Type	Code	Statement	Source(s)
	S26	In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.	[1][10]
	S45	In case of accident or if you feel unwell, seek medical advice immediately (show the label whenever possible).	[1][10]
Storage	P403 / Store locked up.	Store in a well-ventilated place.	[3][7]

| Disposal | P501 | Dispose of contents/ container to an approved waste disposal plant. |[7] |

## Toxicological Information

The primary health risks associated with **(S)-2-Bromobutanoic acid** are related to its corrosive nature. Direct contact can cause severe chemical burns.[9] Animal studies have provided some quantitative data on its toxicity.

Table 4: Acute Toxicity Data

Route	Species	Value	Source(s)
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| Oral | Mouse | LD50: 310 mg/kg |[1] |

## Experimental Protocols: Safe Handling Procedures

Adherence to strict safety protocols is mandatory when working with **(S)-2-Bromobutanoic acid**. The following is a general methodology for its safe use in a laboratory setting.

### 4.1. Pre-Experiment Preparation

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **(S)-2-Bromobutanoic acid**.[\[11\]](#)
- Engineering Controls: Ensure a calibrated and certified chemical fume hood is available and functioning correctly.[\[12\]](#)[\[13\]](#) Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[\[7\]](#)[\[10\]](#)
- Personal Protective Equipment (PPE): Don the following minimum PPE:
  - Eye Protection: Chemical splash goggles and a face shield.[\[10\]](#)
  - Hand Protection: Chemical-resistant gloves (e.g., butyl rubber). Inspect gloves for any signs of degradation or damage before use.[\[12\]](#)[\[13\]](#)
  - Body Protection: A flame-retardant lab coat or chemical-resistant apron.[\[12\]](#) Wear long pants and closed-toe shoes.[\[12\]](#)
- Spill Kit: Ensure a spill kit appropriate for corrosive acids is readily accessible. The kit should contain an inert absorbent material like vermiculite or sand.[\[10\]](#)

#### 4.2. Handling and Use

- Transport: When moving the chemical, use a secondary container or an approved acid bucket to minimize the risk of spills from dropped containers.[\[11\]](#)
- Dispensing: Conduct all manipulations, including weighing and transferring, inside a chemical fume hood to prevent inhalation of vapors.[\[12\]](#)[\[13\]](#)
- Chemical Compatibility: Keep **(S)-2-Bromobutanoic acid** away from incompatible materials such as strong bases and oxidizing agents.[\[10\]](#)
- Dilution: If diluting, always add the acid slowly to the diluent (e.g., water), never the other way around, to prevent splattering and excessive heat generation.[\[13\]](#)

#### 4.3. Post-Experiment Procedures

- Decontamination: Wipe down the work area within the fume hood.

- **Waste Disposal:** Dispose of waste and empty containers in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidelines.[\[13\]](#)
- **PPE Removal:** Remove protective equipment carefully to avoid skin contact.[\[9\]](#) Wash hands and forearms thoroughly after handling is complete.[\[10\]](#)

## Storage and Disposal

### 5.1. Storage

- Store in a cool, dry, and well-ventilated area designated for corrosive materials.[\[1\]](#)[\[7\]](#)[\[14\]](#)
- Keep containers tightly closed to prevent the release of vapors.[\[12\]](#)[\[14\]](#)
- Ensure containers are clearly labeled with the chemical name and hazard warnings.[\[14\]](#)
- Segregate from incompatible substances, particularly bases, oxidizers, and heat sources.  
[\[10\]](#)[\[12\]](#)

### 5.2. Disposal

- Chemical waste must be handled as hazardous waste.
- Neutralization may be a required step before disposal, but this should only be performed by trained personnel following a validated procedure.[\[13\]](#)
- Contact a licensed professional waste disposal service to dispose of this material.[\[3\]](#)[\[7\]](#)

## Emergency Procedures

### 6.1. First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)[\[10\]](#)
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[3\]](#)[\[10\]](#)

- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[3\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)[\[3\]](#)[\[10\]](#)

## 6.2. Accidental Release Measures

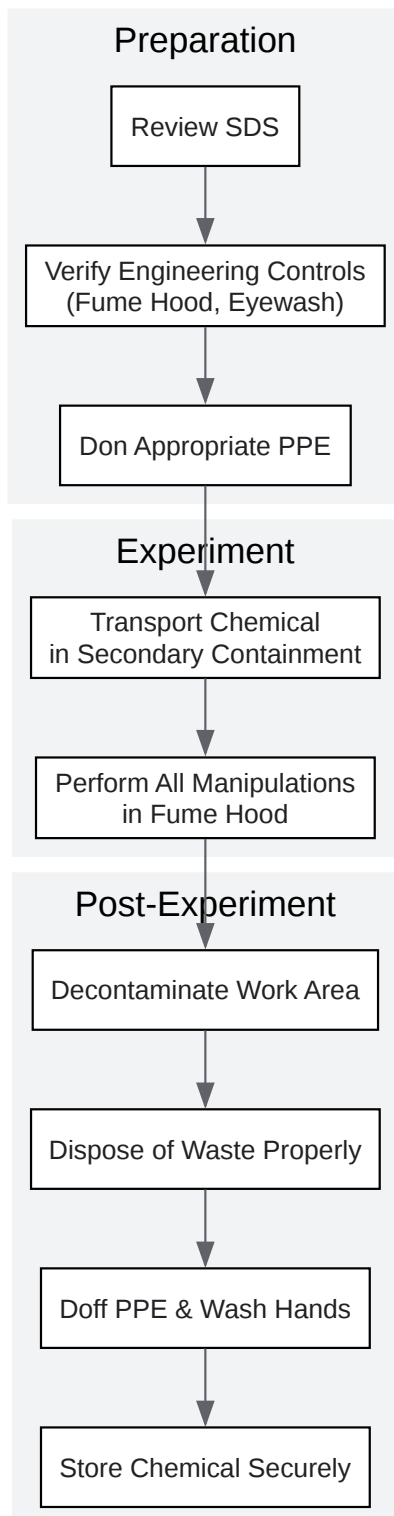
- Small Spills: Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.[\[2\]](#)[\[10\]](#) Place the absorbed material into a suitable, labeled container for disposal.
- Large Spills: Evacuate the area. Prevent further leakage if it is safe to do so. Do not let the product enter drains.[\[2\]](#) Contact emergency services and your institution's safety office.
- Ventilation: Ensure adequate ventilation in the spill area.[\[10\]](#)

## Visualized Workflows

To further aid in the safe handling of **(S)-2-Bromobutanoic acid**, the following diagrams illustrate key safety workflows.



## Workflow for Handling Corrosive Liquids

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Caption: A generalized workflow for the safe handling of corrosive liquids in a laboratory setting.

Caption: A decision-making workflow for responding to a chemical spill in the laboratory.

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- To cite this document: BenchChem. [Safety data sheet and handling precautions for (S)-2-Bromobutanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144282#safety-data-sheet-and-handling-precautions-for-s-2-bromobutanoic-acid]

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